

## Chemical Identity and Specifications

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### Compound Focus: Ixazomib Impurity 1

CAS No.: 1201903-02-7

Cat. No.: S874361

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The table below summarizes the key identifiers for the two compounds referred to as "Ixazomib Impurity 1".

Property	Compound A (Boronic Ester Impurity)	Compound B (Hydroxy Impurity)
Chemical Name	2,5-dichloro-N-(2-(((R)-3-methyl-1-((3aS,4S,6S,7aR)-3a,5,5-trimethylhexahydro-4,6-methanobenzo[d][1,3,2]dioxaborol-2-yl)butyl)amino)-2-oxoethyl)benzamide [1] [2]	(R)-2,5-dichloro-N-(2-((1-hydroxy-3-methylbutyl)amino)-2-oxoethyl)benzamide [3] [4]
CAS Number	1201903-02-7 [1] [2] [5]	Not Assigned (NA) [3] [6]
Molecular Formula	C <sub>24</sub> H <sub>33</sub> BCl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> [2] [5]	C <sub>14</sub> H <sub>18</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> [3] [5]
Molecular Weight	495.25 g/mol [2] [5]	333.21 g/mol [5]
SMILES	C(NCC(NC@H[C@@]3([H])CC@@(C[C@@]2([H])O1)C3(C)C)CC(C)C)=O(=O)C1=CC(Cl)=CC=C1Cl [2]	O=C(NCC(NC@HCC(C)C)=O)C1=CC(Cl)=CC=C1Cl [3]

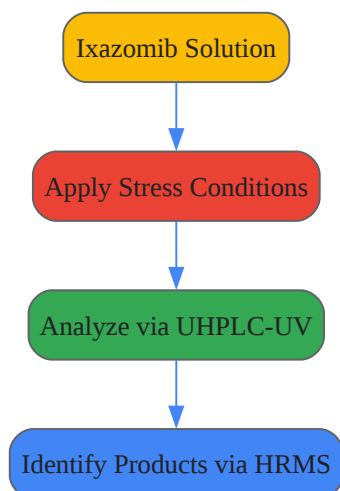
## Role in Drug Development and Analysis

**Ixazomib Impurity 1** serves as a critical **Reference Standard** in the drug development process [1] [3]. Its primary uses include:

- Analytical Method Development and Validation (AMV):** Used to develop and validate specific, accurate, and precise UHPLC-UV or other chromatographic methods for quantifying the impurity itself and the active drug [7] [3].
- Quality Control (QC) Applications:** Serves as a calibrated standard for routine testing to ensure the purity of commercial Ixazomib batches and to monitor stability during shelf-life [1] [3] [8].
- Regulatory Compliance:** Used to provide traceability against pharmacopeial standards (e.g., USP, EP) and is vital for filing Abbreviated New Drug Applications (ANDAs) or Drug Master Files (DMFs) [1] [3] [6].

## Analytical Methods and Protocols

A validated UHPLC-UV method from a forced degradation study can be applied for the simultaneous quantification of Ixazomib and its degradation products, including **Ixazomib Impurity 1** [7].



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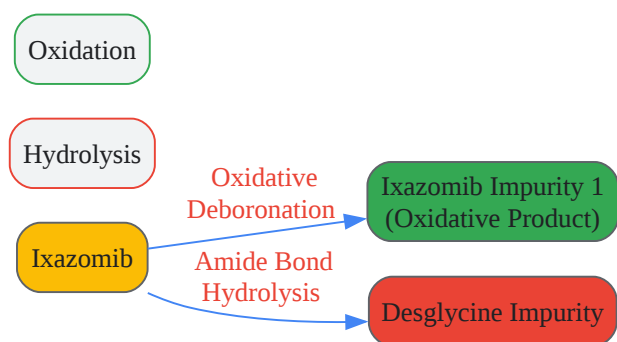
*Experimental workflow for forced degradation and impurity profiling [7]*

#### Key Method Parameters [7]:

- **Analytical Technique:** UHPLC-UV, compatible with mass spectrometry (MS)
- **Concentration Range for Impurities:**
  - Impurity A and B: 0.75 - 60.00 µg/mL
  - Impurity C: 1.25 - 60.00 µg/mL
- **Degradation Kinetics:** Ixazomib degradation follows first-order kinetics under neutral, acidic, alkaline, and UV light stress.

## Formation Pathways and Stability

**Ixazomib Impurity 1** is a product of **oxidative deboronation**, one of the two principal degradation pathways for Ixazomib [7]. The following diagram illustrates its formation and relationship to other key impurities.



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*Primary degradation pathways of Ixazomib leading to key impurities [7]*

#### Stability Profile of Ixazomib [7]:

- **Solution State:** Relatively stable in neutral and acidic environments; decomposition accelerates at higher pH; sensitive to oxidants and light.
- **Solid State:** Ixazomib citrate is relatively resistant to heat (70 °C), heat/humidity (70 °C/75% RH), and UV irradiation for 24 hours.

## Practical Research Considerations

When working with **Ixazomib Impurity 1**:

- **Procurement:** The impurity is commercially available as a reference standard from multiple specialty suppliers like Axios Research, SynZeal, Daicel Pharma, and Pharmaffiliates [1] [3] [8].
- **Regulatory Status:** These products are sold with comprehensive characterization data (including COA, <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS, and HPLC purity) compliant with regulatory guidelines [1] [3] [8].
- **Usage Disclaimer:** All supplied materials are explicitly "**for analytical purposes only and not for human use**" [1] [3].

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## References

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2. | 1201903-02-7 Ixazomib Impurity 1 [chemicalbook.com]
3. Ixazomib Impurity 1 | SynZeal [synzeal.com]
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5. Ixazomib-impurities | Pharmaffiliates [pharmaffiliates.com]
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[<https://www.smolecule.com/products/b874361#what-is-ixazomib-impurity-1>]

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